

4-bromo-2-naphthoic acid CAS number and molecular weight

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Compound of Interest

Compound Name: 4-Bromo-2-naphthoic acid

Cat. No.: B1371294

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An In-depth Technical Guide to 4-Bromo-2-naphthoic Acid

For Researchers, Scientists, and Drug Development Professionals

Authored by a Senior Application Scientist

This guide provides a comprehensive technical overview of **4-bromo-2-naphthoic acid**, a halogenated derivative of 2-naphthoic acid. While this specific isomer is not as extensively documented in peer-reviewed literature as some of its counterparts, this document synthesizes available data, proposes scientifically grounded protocols, and explores its potential applications in research and development.

Core Chemical Identity

4-Bromo-2-naphthoic acid is an aromatic carboxylic acid characterized by a naphthalene core structure with a bromine atom at the C4 position and a carboxylic acid group at the C2 position. This substitution pattern imparts specific chemical reactivity and physical properties that make it a potentially valuable building block in organic synthesis.

Identifier	Value	Source
CAS Number	1013-80-5	[1] [2] [3]
Molecular Formula	C ₁₁ H ₇ BrO ₂	[4]
Molecular Weight	251.08 g/mol	[4]
IUPAC Name	4-Bromonaphthalene-2-carboxylic acid	[4]
Canonical SMILES	<chem>C1=CC=C2C(=C1)C=C(C=C2Br)C(=O)O</chem>	[4]
InChI Key	Not readily available	

Physicochemical Properties and Spectroscopic Data

Detailed experimental data for **4-bromo-2-naphthoic acid** is limited. The following table includes available data and predicted properties based on its chemical structure and data from analogous compounds.

Property	Value/Description	Source
Appearance	Solid (predicted)	
Melting Point	Not experimentally determined in available literature	
Boiling Point	Not experimentally determined in available literature	
Solubility	Expected to be soluble in organic solvents such as DMSO, DMF, and methanol; poorly soluble in water.	
pKa	Estimated to be in the range of 3-4 due to the carboxylic acid group.	
¹ H NMR	A proton NMR spectrum is available, providing structural confirmation.	[5]

Synthesis of 4-Bromo-2-naphthoic Acid: A Proposed Methodological Approach

A definitive, peer-reviewed synthesis protocol for **4-bromo-2-naphthoic acid** is not readily available. However, a plausible and scientifically sound approach can be devised based on established methods for the regioselective bromination of naphthalene derivatives and the synthesis of related bromo-naphthoic acids. The proposed synthesis involves a two-step process: the regioselective bromination of 2-naphthoic acid.

Causality Behind Experimental Choices

The direct bromination of 2-naphthoic acid presents a challenge in achieving regioselectivity for the C4 position. The carboxylic acid group is a deactivating meta-director. However, in naphthalene systems, the electrophilic substitution is strongly influenced by the stability of the intermediate carbocation, often favoring substitution in the other ring. To achieve bromination at the 4-position, specific reaction conditions and brominating agents would be necessary to

overcome the directing effects of the carboxyl group and favor substitution at the desired position.

Proposed Experimental Protocol: Regioselective Bromination of 2-Naphthoic Acid

This protocol is a representative method based on general procedures for the bromination of aromatic carboxylic acids. Optimization of reaction conditions, including temperature, solvent, and reaction time, would be necessary to maximize the yield of the desired 4-bromo isomer.

Materials:

- 2-Naphthoic acid (starting material)
- N-Bromosuccinimide (NBS) (brominating agent)
- Acetonitrile (solvent)
- Anhydrous sodium sulfate
- Dichloromethane
- Water

Procedure:

- To a solution of 2-naphthoic acid (1.0 mmol) in acetonitrile (10 mL) at 0 °C, add N-bromosuccinimide (1.0 mmol) in one portion.
- Stir the resulting mixture at room temperature for 4-6 hours, monitoring the reaction progress by thin-layer chromatography (TLC).
- Upon completion, quench the reaction with water (20 mL).
- Extract the aqueous mixture with dichloromethane (3 x 15 mL).
- Combine the organic layers, wash with brine, and dry over anhydrous sodium sulfate.

- Filter the solution and concentrate it under reduced pressure.
- Purify the crude product by column chromatography on silica gel to afford **4-bromo-2-naphthoic acid**.

Self-Validating System

The purity and identity of the synthesized **4-bromo-2-naphthoic acid** should be rigorously confirmed through a combination of analytical techniques:

- ^1H and ^{13}C NMR Spectroscopy: To confirm the chemical structure and the position of the bromine substituent.
- Mass Spectrometry: To verify the molecular weight of the compound.
- Melting Point Analysis: To assess the purity of the final product.
- Infrared Spectroscopy: To identify the characteristic functional groups, particularly the carboxylic acid.

Potential Applications in Research and Drug Development

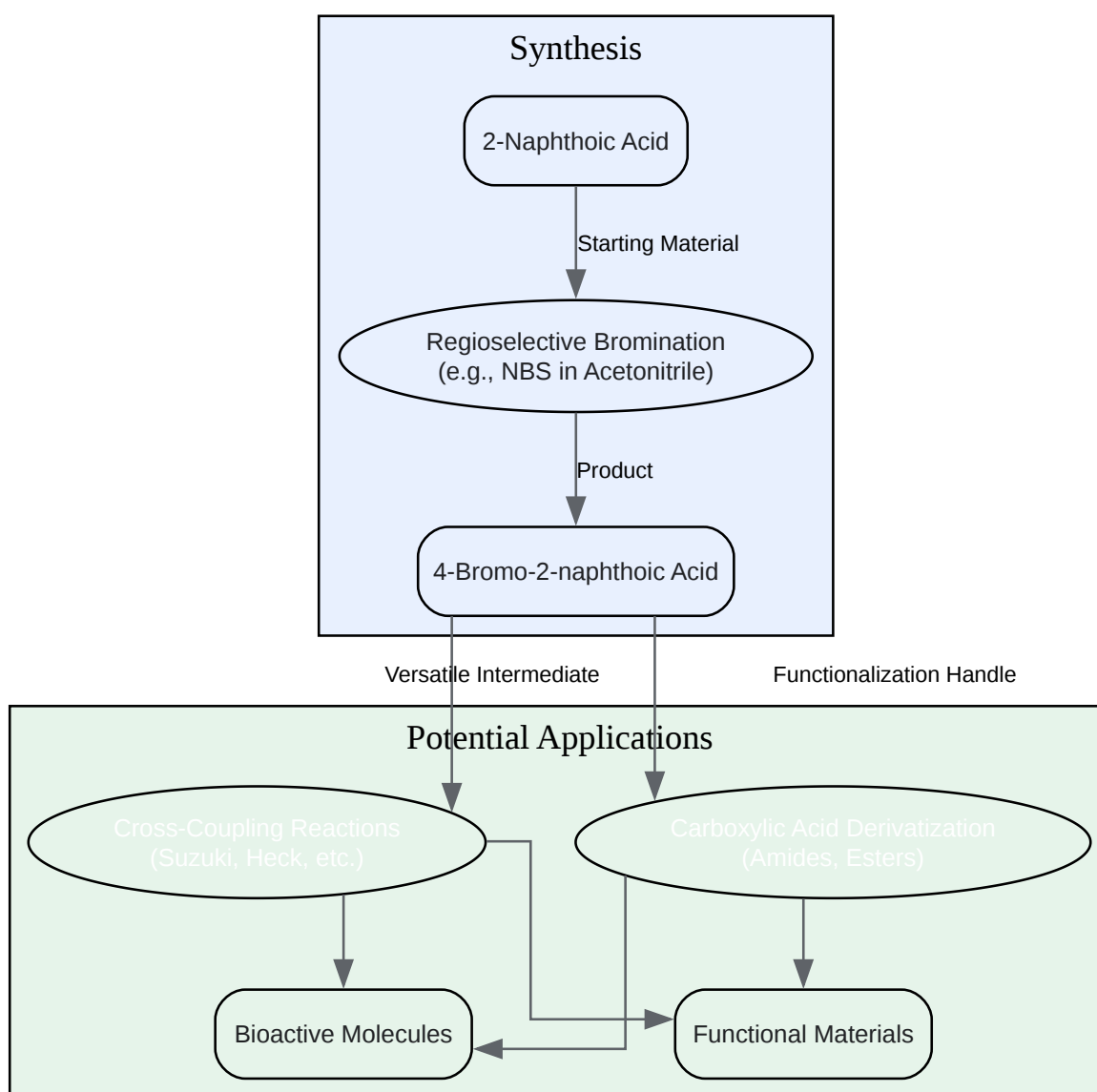
While specific applications for **4-bromo-2-naphthoic acid** are not widely reported, its structural motifs suggest several promising avenues for research, particularly in drug discovery and materials science. Bromo-substituted aromatic compounds are versatile intermediates in organic synthesis, primarily due to their utility in cross-coupling reactions.

- Intermediate for Novel Therapeutics: The bromo- and carboxylic acid functionalities serve as handles for further chemical modifications. The bromine atom can be readily displaced or used in cross-coupling reactions (e.g., Suzuki, Heck, Sonogashira) to introduce diverse molecular fragments. The carboxylic acid can be converted to esters, amides, or other derivatives to modulate the compound's physicochemical properties and biological activity.
- Fragment-Based Drug Discovery: As a substituted naphthalene, **4-bromo-2-naphthoic acid** could serve as a valuable fragment in screening libraries for the discovery of new lead compounds.

- Materials Science: Naphthalene derivatives are known for their use in the development of organic electronic materials, such as organic light-emitting diodes (OLEDs) and organic field-effect transistors (OFETs). The specific substitution pattern of **4-bromo-2-naphthoic acid** could be exploited to synthesize novel materials with tailored electronic and photophysical properties.

Logical Relationships and Experimental Workflows

The following diagram illustrates a potential synthetic and application workflow for **4-bromo-2-naphthoic acid**.



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Caption: Proposed synthetic and application workflow for **4-bromo-2-naphthoic acid**.

Conclusion

4-Bromo-2-naphthoic acid represents an intriguing, yet underexplored, chemical entity. Its confirmed chemical identity, coupled with the potential for versatile synthetic transformations, positions it as a valuable building block for future research in medicinal chemistry and materials science. This guide provides a foundational understanding and a framework for its synthesis and potential applications, encouraging further investigation into the properties and utility of this compound.

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References

- 1. 1013-80-5|4-Bromo-2-naphthoic acid|BLD Pharm [bldpharm.com]
- 2. 1013-80-5 Cas No. | 4-Bromo-2-naphthoic acid | Apollo [store.apolloscientific.co.uk]
- 3. 4-Bromo-2-naphthoic acid | 1013-80-5 [m.chemicalbook.com]
- 4. 4-bromonaphthalene-2-carboxylic acid | 1013-80-5 | BAA01380 [biosynth.com]
- 5. 4-Bromo-2-naphthoic acid(1013-80-5) 1H NMR [m.chemicalbook.com]
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